

Personal protective equipment for handling Vaccarin

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Compound of Interest

Compound Name: Vaccarin

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Essential Safety and Handling Guide for Vaccarin

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Vaccarin** (CAS No. 53452-16-7). Adherence to these procedures is vital for ensuring a safe research environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Vaccarin**, based on safety data sheet (SDS) guidelines.^[1]

Protection Type	Equipment	Specification	Purpose
Eye Protection	Safety Goggles	With side-shields	To protect eyes from dust and splashes.
Hand Protection	Protective Gloves	Chemical-resistant nitrile gloves (14 mil or thicker recommended) [2]	To prevent skin contact.
Body Protection	Impervious Clothing	Laboratory coat or coveralls	To protect skin and clothing from contamination.
Respiratory Protection	Suitable Respirator	N95 or higher, especially when handling powder	To prevent inhalation of dust and aerosols.

Chemical and Physical Properties

The following table outlines the key physical and chemical properties of **Vaccarin**.

Property	Value	Source
Molecular Formula	C32H38O19	[1] [3] [4] [5]
Molecular Weight	726.63 g/mol	[1] [3] [5]
Appearance	Solid	[1]
Density	1.8 ± 0.1 g/cm ³	[4]
Boiling Point	1088.1 ± 65.0 °C at 760 mmHg	[4]
Flash Point	345.6 ± 27.8 °C	[4]
Solubility	Sparingly soluble in water	[6]

Operational and Disposal Plan

Safe Handling and Storage:

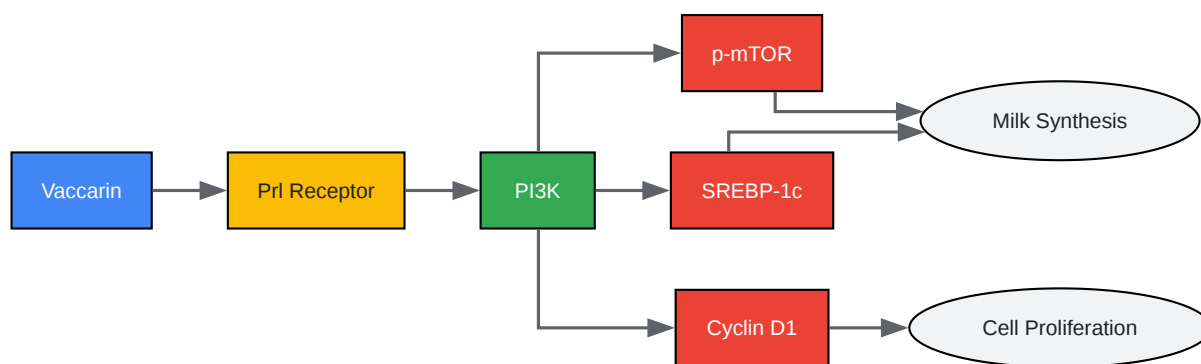
- Handling: Avoid inhalation, and contact with skin and eyes.[1] Handle in a well-ventilated area, preferably within a chemical fume hood to avoid the formation of dust and aerosols.[1][4] Do not eat, drink, or smoke when using this product.[1] Wash skin thoroughly after handling.[1]
- Storage: Keep the container tightly sealed in a cool, dry, and well-ventilated area.[1][4] Store away from direct sunlight, ignition sources, strong acids/alkalis, and strong oxidizing/reducing agents.[1] Recommended storage temperatures are -20°C for the powder and -80°C when in solvent.[1]

Disposal Plan:

Dispose of **Vaccarin** and its containers in accordance with all applicable local, state, and federal regulations. It is considered very toxic to aquatic life with long-lasting effects, so avoid release to the environment.[1] Collect any spillage.[1] Dispose of contents and container to an approved waste disposal plant.[1]

Signaling Pathways Involving Vaccarin

Vaccarin has been shown to modulate several key signaling pathways in biological systems. The following diagrams illustrate these interactions.



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Caption: **Vaccarin** promotes cell proliferation and milk synthesis via the Prl receptor-PI3K signaling pathway.[7]



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Caption: **Vaccarin** activates the GPR120-PI3K/AKT/GLUT4 pathway to enhance glucose uptake.[8]



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Caption: **Vaccarin** inhibits the EGFR/ERK1/2 signaling pathway, ameliorating renal fibrosis.[9]
[10]

General Experimental Protocol for In-Vitro Studies

The following is a generalized protocol for conducting in-vitro experiments with **Vaccarin**, based on methodologies implied in published research.

Objective: To assess the in-vitro effects of **Vaccarin** on a specific cell line.

Materials:

- **Vaccarin** (powder)
- Appropriate solvent (e.g., DMSO)
- Cell culture medium
- The specific cell line of interest
- Standard cell culture equipment (incubator, biosafety cabinet, etc.)
- Assay-specific reagents

Procedure:

- **Reagent Preparation:**
 - Prepare a stock solution of **Vaccarin** by dissolving the powder in a suitable solvent (e.g., DMSO) to a high concentration (e.g., 10-100 mM).
 - Further dilute the stock solution with cell culture medium to achieve the desired final concentrations for the experiment. Note: Ensure the final solvent concentration in the culture medium is low and consistent across all treatments, including a vehicle control.
- **Cell Culture and Seeding:**
 - Culture the desired cell line according to standard protocols.
 - Seed the cells into appropriate culture plates (e.g., 96-well, 24-well) at a density that will allow for optimal growth during the experiment.
 - Allow the cells to adhere and stabilize overnight in an incubator (37°C, 5% CO₂).
- **Treatment:**
 - Remove the old medium from the wells.
 - Add the prepared media containing different concentrations of **Vaccarin** (and a vehicle control) to the respective wells.
 - Incubate the cells for the desired period (e.g., 24, 48, 72 hours) to allow for the treatment to take effect.
- **Endpoint Analysis:**
 - Following incubation, perform the desired assays to assess the effects of **Vaccarin**. This could include:
 - Cell viability/proliferation assays (e.g., MTT, WST-1)
 - Western blotting to analyze protein expression or phosphorylation

- RT-qPCR to measure gene expression levels
- Immunofluorescence staining to visualize cellular components
- Other relevant functional assays
- Data Analysis:
 - Collect and analyze the data from the assays.
 - Compare the results from the **Vaccarin**-treated groups to the vehicle control group to determine the effects of the compound.
 - Use appropriate statistical methods to determine the significance of the observed effects.

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References

- 1. Vaccarin|53452-16-7|MSDS [dcchemicals.com]
- 2. Accessing PPE On Farm | Topics in Subtropics [ucanr.edu]
- 3. usbio.net [usbio.net]
- 4. echemi.com [echemi.com]
- 5. Vaccarin | C32H38O19 | CID 71307582 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. Vaccarin promotes proliferation of and milk synthesis in bovine mammary epithelial cells through the Prl receptor-PI3K signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Vaccarin suppresses diabetic nephropathy through inhibiting the EGFR/ERK1/2 signaling pathway: Vaccarin ameliorates diabetic nephropathy - PMC [pmc.ncbi.nlm.nih.gov]

- 10. Vaccarin suppresses diabetic nephropathy through inhibiting the EGFR/ERK1/2 signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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